

Operational Safety & Logistics Guide: Handling Carbon-13C Disulfide ()

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Compound of Interest

Compound Name: Carbon-13C disulfide

CAS No.: 30860-31-2

Cat. No.: B1366805

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Executive Summary: The Dual Challenge

Handling Carbon-13C Disulfide (

) presents a unique convergence of extreme chemical hazard and high financial value. Unlike standard solvents, a spill here is not just a safety incident—it is a significant project setback due to the scarcity and cost of the isotope.

The Critical Warning: Standard laboratory safety protocols are insufficient for

- The "Nitrile Trap": Standard nitrile gloves provide <10 minutes of protection against before permeation occurs.
- The "Invisible Fire": ★ has an auto-ignition temperature of 90°C (194°F). It can ignite on contact with a hot steam pipe or a standard light bulb, even without a spark.

This guide provides a field-validated, self-reinforcing safety system designed to protect both the researcher and the integrity of the isotope.

The "Armor": Personal Protective Equipment (PPE) Matrix

The molecular geometry of Carbon Disulfide allows it to permeate standard glove materials rapidly. Do not rely on standard lab PPE.

Glove Selection (The Critical Failure Point)

You must use a Multi-Barrier System. The primary barrier protects against permeation; the secondary barrier provides dexterity and mechanical protection.

Glove Material	Breakthrough Time	Degradation Rating	Recommendation
Laminate Film (Silver Shield/4H)	> 480 mins	Excellent	MANDATORY PRIMARY BARRIER
Viton	> 480 mins	Excellent	Acceptable Alternative (Expensive)
PVA (Polyvinyl Alcohol)	> 360 mins	Good	Good (Water Soluble - Keep Dry)
Nitrile (Standard Lab)	< 4-10 mins	Poor	DO NOT USE ALONE
Latex	< 1 min	Poor	FORBIDDEN

The Protocol:

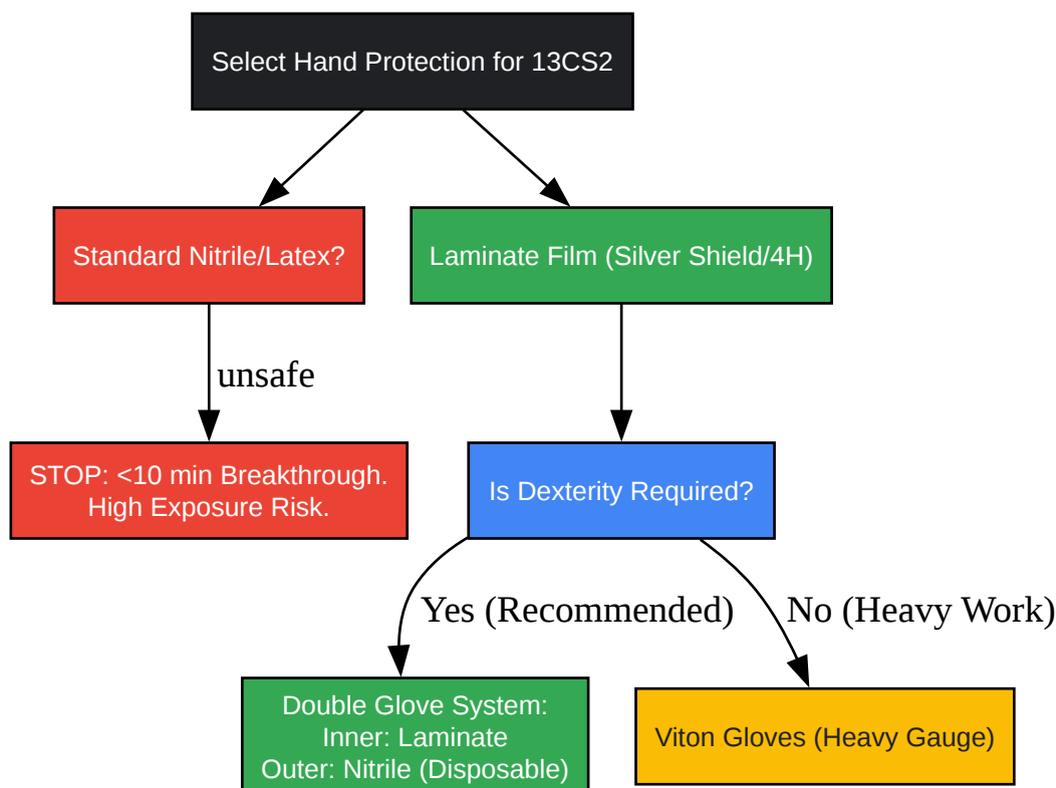
- Inner Layer: Laminate Film (Silver Shield/4H). Note: These are loose-fitting.
- Outer Layer: 5-8 mil Nitrile gloves. Purpose: Compresses the inner liner for dexterity and protects the inner glove from tears.

Respiratory & Body Protection

- Engineering Control (Primary): All work must occur in a certified chemical fume hood with a face velocity of 80-100 fpm.

- Respiratory (Secondary): If work must occur outside a hood (emergency only), use a full-face respirator with Organic Vapor (OV) cartridges.
 - Warning:
 - has poor warning properties (olfactory fatigue). Do not rely on smell to detect leaks.[1]
- Body: Flame-Resistant (FR) Lab Coat (Nomex or equivalent). Synthetic blends (polyester) can melt into skin during a fire.
- Eyes: Chemical Splash Goggles (indirect venting). Face shield required for volumes >50mL.

Visualization: PPE Decision Logic



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Figure 1: Decision tree for selecting appropriate hand protection. Note the explicit prohibition of standalone nitrile gloves.

Operational Workflow: The "Cold & Closed" Protocol

To maximize safety and minimize financial loss of the

isotope, use the Cold & Closed method. This reduces vapor pressure (lowering inhalation/fire risk) and prevents evaporation loss.

Pre-Operational Checklist

- Remove Ignition Sources: Clear the hood of hot plates, stir plates with brushed motors, and ensure no steam lines are active.
- Cooling: Pre-cool the receiving vessel and the source to 0°C - 4°C using an ice bath. Note: flash point is -30°C; cooling reduces vapor pressure but does not eliminate flammability.
- Static Control: Ground all metal containers. [ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">](#) can generate static electricity during flow.

Transfer Methodologies

Method A: Syringe Transfer (Volumes < 10 mL)

- Use a gas-tight glass syringe with a Teflon-tipped plunger.
- Needle: Long stainless steel (deflected point to prevent coring septa).
- Technique: Use the "two-hand" rule. Keep the syringe barrel inside the hood plane at all times.

Method B: Vacuum Transfer (Volumes > 10 mL) - Recommended

- Connect source and receiving flasks via a glass bridge or cannula.
- Cool the receiving flask (Liquid

or Dry Ice/Acetone) to create a pressure gradient.

- Allow the

to condense into the receiver.
- Benefit: Zero atmospheric exposure; 100% recovery of the isotope.

Visualization: Safe Transfer Workflow



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Figure 2: The "Cold & Closed" workflow designed to minimize vapor generation and static discharge risks.

Emergency Response & Disposal

Spill Response (Small Scale < 50 mL)

- Evacuate: Alert others. [ngcontent-ng-c567981813="" _ngghost-ng-c1980439775="" class="inline ng-star-inserted">](#)

vapors are heavier than air and travel along the floor to ignition sources.[\[2\]\[3\]](#)

- Isolate: Close the fume hood sash immediately.
- Absorb: Do NOT use paper towels (static risk). Use Vermiculite or activated carbon spill pillows.
- Disposal: Place absorbed material in a sealed container labeled "Hazardous Waste - Flammable/Toxic."

Waste Disposal

- Segregation: Never mix

waste with oxidizers (Nitric acid, Peroxides) or alkali metals. This can cause immediate explosion.[4]

- Labeling: Clearly mark containers as "Carbon Disulfide - P-Listed Waste" (EPA Classification P022).
- Prohibition: Never dispose of residues down the drain or by evaporation in the hood.

References

- Occupational Safety and Health Administration (OSHA). Carbon Disulfide: Occupational Safety and Health Standards (29 CFR 1910.1000). [[Link](#)][5]
- National Research Council. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. [[Link](#)][3]

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